

Application Note and Protocol: Preparation of GSK737 Stock Solution in DMSO

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Compound of Interest

Compound Name: GSK737

Cat. No.: B12385169

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **GSK737** in Dimethyl Sulfoxide (DMSO). **GSK737** is a potent dual inhibitor of the first (BD1) and second (BD2) bromodomains of the Bromodomain and Extra-Terminal domain (BET) family protein BRD4, which is a key epigenetic reader involved in transcriptional regulation. Accurate preparation of stock solutions is critical for ensuring reproducible results in downstream biological assays. This guide outlines the necessary materials, a step-by-step methodology, stability information, and a summary of the compound's mechanism of action.

GSK737 Properties

A summary of the key quantitative data and properties for **GSK737** is presented below.

Property	Value	Reference
Chemical Name	GSK737	
Mechanism of Action	Dual inhibitor of BRD4 BD1 and BD2	
Molecular Weight	363.41 g/mol	
Appearance	Crystalline solid / Powder	
Solvent of Choice	DMSO (Dimethyl Sulfoxide)	
Reported Solubility	Good solubility in DMSO	
Storage of Powder	-20°C for up to 3 years	
Storage of DMSO Stock	-80°C for up to 6 months; -20°C for up to 1 month	

Experimental Protocols

2.1. Materials and Equipment

- **GSK737** powder
- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (water bath or probe)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

2.2. Safety Precautions

- Always handle **GSK737** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.
- Refer to the Safety Data Sheet (SDS) for **GSK737** and DMSO for comprehensive safety information.
- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin. Exercise caution and prevent contact.

2.3. Protocol for Preparing a 10 mM **GSK737** Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for initial experiments.

Step 1: Calculation of Mass

To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM Stock:

- $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 363.41 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 3.6341 \text{ mg}$

Step 2: Weighing **GSK737**

- Place a sterile, empty microcentrifuge tube or vial on the analytical balance and tare it.
- Carefully weigh out the calculated mass (e.g., 3.63 mg) of **GSK737** powder directly into the tube.

Step 3: Dissolution in DMSO

- Using a calibrated micropipette, add the calculated volume of DMSO (e.g., 1 mL) to the tube containing the **GSK737** powder.
- Cap the tube securely.

Step 4: Solubilization

- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes. Gentle warming to 37°C may also aid dissolution, but ensure compound stability at this temperature.
- Visually inspect the solution against a light source to ensure there are no visible particulates and the solution is clear.

Step 5: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Clearly label each aliquot with the compound name, concentration, date, and your initials.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

Mandatory Visualizations

3.1. Experimental Workflow

The following diagram illustrates the workflow for preparing the **GSK737** stock solution.

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